

An In-depth Technical Guide to the Chemical Properties of Acid Green 50

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Compound of Interest

Compound Name: *Filter Blue Green sodium salt*

CAS No.: *2137041-45-1*

Cat. No.: *B6416262*

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A Note on Nomenclature: The term "**Filter Blue Green sodium salt**" is not a standard chemical identifier. Based on its descriptive nature, this guide focuses on a common compound that fits this description: Acid Green 50. This synthetic green dye is known by numerous synonyms, including Green S, Food Green S, Lissamine Green B, and its Colour Index designation, C.I. 44090.[1][2][3] For clarity and accuracy, this guide will primarily use the name Acid Green 50.

Introduction: Understanding Acid Green 50

Acid Green 50 is a synthetic, water-soluble anionic dye belonging to the triarylmethane class. [4] Its vibrant blue-green hue and stability have led to its widespread use in various industries, including as a food colorant (E142), in cosmetics, and for staining in biological and medical research.[1][4][5][6] This guide provides a comprehensive overview of the chemical and physical properties of Acid Green 50, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of Acid Green 50 is essential for its effective application and for predicting its behavior in different chemical environments.

Chemical Structure and Identification

The chemical structure of Acid Green 50 is characterized by a central carbon atom bonded to three aromatic rings, two of which contain dimethylamino groups, and a third, a sulfonated naphthalene ring with a hydroxyl group. The presence of sulfonate groups imparts its water solubility.

- IUPAC Name: sodium;4-[[4-(dimethylamino)phenyl]-(4-dimethylazaniumylidenecyclohexa-2,5-dien-1-ylidene)methyl]-3-hydroxynaphthalene-2,7-disulfonate[2][7]
- Molecular Formula: $C_{27}H_{25}N_2NaO_7S_2$ [4][5]
- Molecular Weight: 576.62 g/mol [4][5]
- CAS Number: 3087-16-9[4][5]
- Colour Index: 44090

Physicochemical Data

The following table summarizes key physicochemical properties of Acid Green 50:

Property	Value	Source(s)
Appearance	Dark green to violet or dark blue powder/granules	[1][2]
Melting Point	>300°C	[8]
Solubility	Good solubility in water; soluble in ethanol.	[4][5]
Density	0.541 g/cm ³ at 28°C	[9]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[5][9]

Spectroscopic Properties

The color of Acid Green 50 arises from its absorption of light in the visible spectrum.

- UV-Vis Spectroscopy: The maximum absorbance (λ_{max}) of Acid Green 50 in water is observed at approximately 632-637 nm.[2]

Synthesis and Manufacturing

The synthesis of Acid Green 50 typically involves the condensation of two precursor molecules followed by sulfonation and oxidation. Two common methods are:

- Method A: Condensation of 4-(Dichloro(4-(dimethylamino)phenyl)methyl)-N,N-dimethylbenzenamine with Naphthalen-2-ol, followed by sulfonation with fuming sulfuric acid and conversion to the sodium salt.[4]
- Method B: Condensation of Bis(4-(dimethylamino)phenyl)methanol with 3-Hydroxynaphthalene-2,7-disulfonic acid (or 7-Hydroxynaphthalene-1,3-disulfonic acid), followed by oxidation of the product and conversion to the sodium salt.[4]

Caption: General synthetic pathways for Acid Green 50.

Analytical Methodologies

Accurate and precise analytical methods are crucial for the quality control and quantification of Acid Green 50 in various matrices.

Spectrophotometric Quantification

Due to its strong absorbance in the visible region, UV-Vis spectrophotometry is a straightforward and common method for the quantification of Acid Green 50.

Experimental Protocol: Spectrophotometric Quantification of Acid Green 50

- Preparation of Standard Solutions:

- Prepare a stock solution of Acid Green 50 of a known concentration (e.g., 100 µg/mL) in deionized water.
- From the stock solution, prepare a series of standard solutions of decreasing concentrations (e.g., 1, 2, 5, 10, 15, 20 µg/mL) by serial dilution with deionized water.
- Sample Preparation:
 - Dissolve the sample containing Acid Green 50 in deionized water.
 - If necessary, perform dilutions to bring the concentration within the range of the standard curve.
 - Filter the sample solution to remove any particulate matter.
- Spectrophotometric Measurement:
 - Set the spectrophotometer to measure absorbance at the λ_{max} of Acid Green 50 (~633 nm).
 - Use deionized water as a blank to zero the instrument.
 - Measure the absorbance of each standard solution and the sample solution.
- Data Analysis:
 - Construct a calibration curve by plotting the absorbance of the standard solutions against their corresponding concentrations.
 - Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2).
 - Use the equation of the line to calculate the concentration of Acid Green 50 in the sample solution based on its absorbance.

Caption: Workflow for spectrophotometric quantification.

Chromatographic Methods

High-performance liquid chromatography (HPLC) offers higher selectivity and is suitable for the analysis of Acid Green 50 in complex matrices.

Applications in Research and Development

The distinct properties of Acid Green 50 make it a valuable tool in various scientific disciplines.

- **Biological Staining:** It is used as a protein stain in chemical and molecular analyses, aiding in the identification of specific cellular structures or damaged cells.[5]
- **Food and Drug Colorant:** Formulations containing Acid Green 50 have been used as food dyes.[3]
- **Ophthalmology:** Lissamine Green is used as a diagnostic stain to visualize degenerated or dead cells on the ocular surface.

Safety and Handling

Proper handling and storage of Acid Green 50 are essential to ensure safety and maintain its chemical integrity.

Hazard Identification

- **GHS Hazard Statements:**
 - H302: Harmful if swallowed.[2]
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[2]

Recommended Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe dust.[9] Use in a well-ventilated area.

- Storage: Store in a cool, dry place away from incompatible substances such as strong oxidizing agents.[5] Protect from light.[5]

Conclusion

Acid Green 50 is a versatile triarylmethane dye with well-defined chemical and physical properties. Its utility spans from industrial applications to specialized uses in scientific research. A comprehensive understanding of its characteristics, as outlined in this guide, is paramount for its safe and effective implementation in laboratory and developmental settings.

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